

MuRF1-IN-1 solubility and preparation of stock solutions in DMSO

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Compound of Interest

Compound Name: *MuRF1-IN-1*

Cat. No.: *B433511*

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Application Notes and Protocols: MuRF1-IN-1

Topic: Solubility and Stock Solution Preparation of MuRF1-IN-1 in DMSO

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides detailed protocols for the solubilization and preparation of stock solutions of **MuRF1-IN-1**, a potent inhibitor of the E3 ubiquitin ligase Muscle Ring Finger 1 (MuRF1).^{[1][2][3]} MuRF1 is a key mediator of muscle atrophy, making its inhibition a critical area of research for conditions such as cardiac cachexia.^{[1][2]} Proper handling and preparation of **MuRF1-IN-1** are essential for accurate and reproducible experimental results. This guide outlines the solubility characteristics of **MuRF1-IN-1** in Dimethyl Sulfoxide (DMSO) and provides a step-by-step protocol for preparing and storing stable stock solutions.

Chemical Properties and Solubility

MuRF1-IN-1 is a small molecule designed to inhibit the interaction between MuRF1 and its protein targets, thereby attenuating muscle protein degradation. Its solubility is a key factor for in vitro and in vivo experimental design.

Table 1: Physicochemical Properties of **MuRF1-IN-1**

Property	Value	Source(s)
Molecular Weight	321.33 g/mol	
CAS Number	445222-91-3	
Formula	C ₁₈ H ₁₅ N ₃ O ₃	
Appearance	Powder	
Water Solubility	Insoluble	
Ethanol Solubility	Insoluble	

Table 2: Solubility of **MuRF1-IN-1** in DMSO

Vendor	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
Selleck Chemicals	64 mg/mL	199.17 mM	Use fresh DMSO as moisture can reduce solubility.
MedchemExpress	125 mg/mL	389.01 mM	Requires sonication; use newly opened, non-hygroscopic DMSO.
GlpBio	125 mg/mL	389.01 mM	Requires sonication.

Experimental Protocols

Protocol for Preparing a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **MuRF1-IN-1**. Adjust the mass and volume accordingly for different desired concentrations.

Materials:

- **MuRF1-IN-1** powder (CAS: 445222-91-3)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator
- Calibrated analytical balance
- Pipettes

Procedure:

- **Equilibration:** Allow the vial of **MuRF1-IN-1** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Weigh out the desired amount of **MuRF1-IN-1** powder in a sterile tube. For example, to prepare 1 mL of a 100 mM solution, weigh out 32.13 mg.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.1 \text{ mol/L} \times 321.33 \text{ g/mol} = 0.03213 \text{ g} = 32.13 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the powder. For 32.13 mg, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - To ensure complete dissolution and achieve higher concentrations, sonicate the solution in a water bath for 10-15 minutes. Gentle warming to 37°C can also aid solubility.
 - Visually inspect the solution to ensure no solid particulates remain. The solution should be clear.

- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.

Storage and Stability Protocol

Proper storage is crucial for maintaining the activity of the **MuRF1-IN-1** inhibitor.

Table 3: Recommended Storage Conditions for **MuRF1-IN-1**

Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	~3 years	Store desiccated.
Stock Solution	-80°C	6-12 months	Recommended for long-term storage.
Stock Solution	-20°C	~1 month	Suitable for short-term storage.

Procedure:

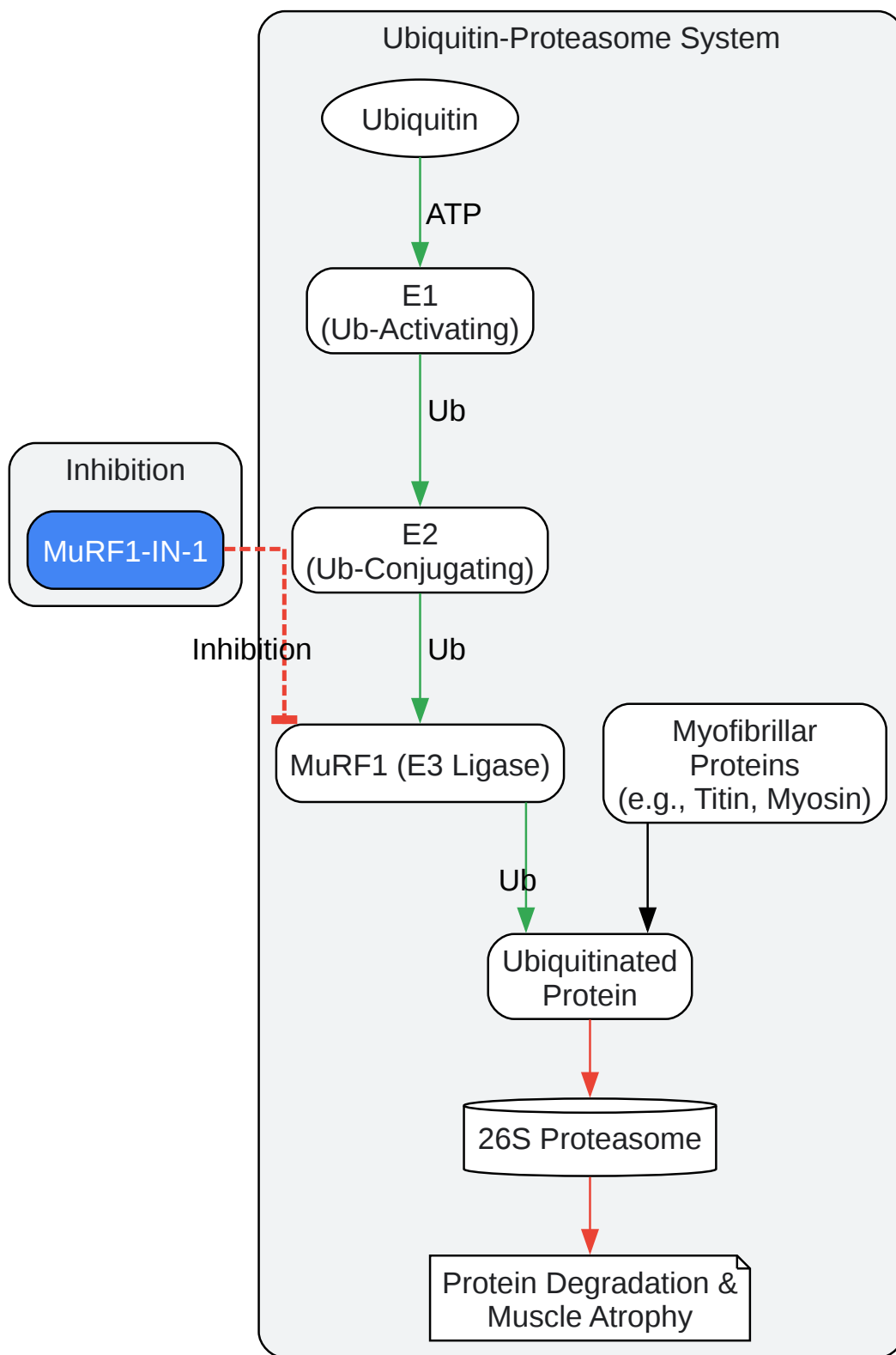
- Labeling: Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.
- Freezing: Immediately transfer the aliquots to the appropriate storage temperature (-20°C for short-term or -80°C for long-term).
- Handling: When using an aliquot, thaw it completely at room temperature and vortex gently before use. Avoid keeping the stock solution at room temperature for extended periods. Discard any unused portion of a thawed aliquot; do not refreeze.

Diagrams and Workflows

MuRF1 Signaling Pathway and Inhibition

MuRF1 is an E3 ubiquitin ligase that targets specific muscle proteins, such as myosin heavy chain and titin, for degradation by the 26S proteasome. This process is a primary driver of

muscle atrophy. **MuRF1-IN-1** acts by inhibiting MuRF1, thereby preventing the ubiquitination of its target proteins and preserving muscle mass.

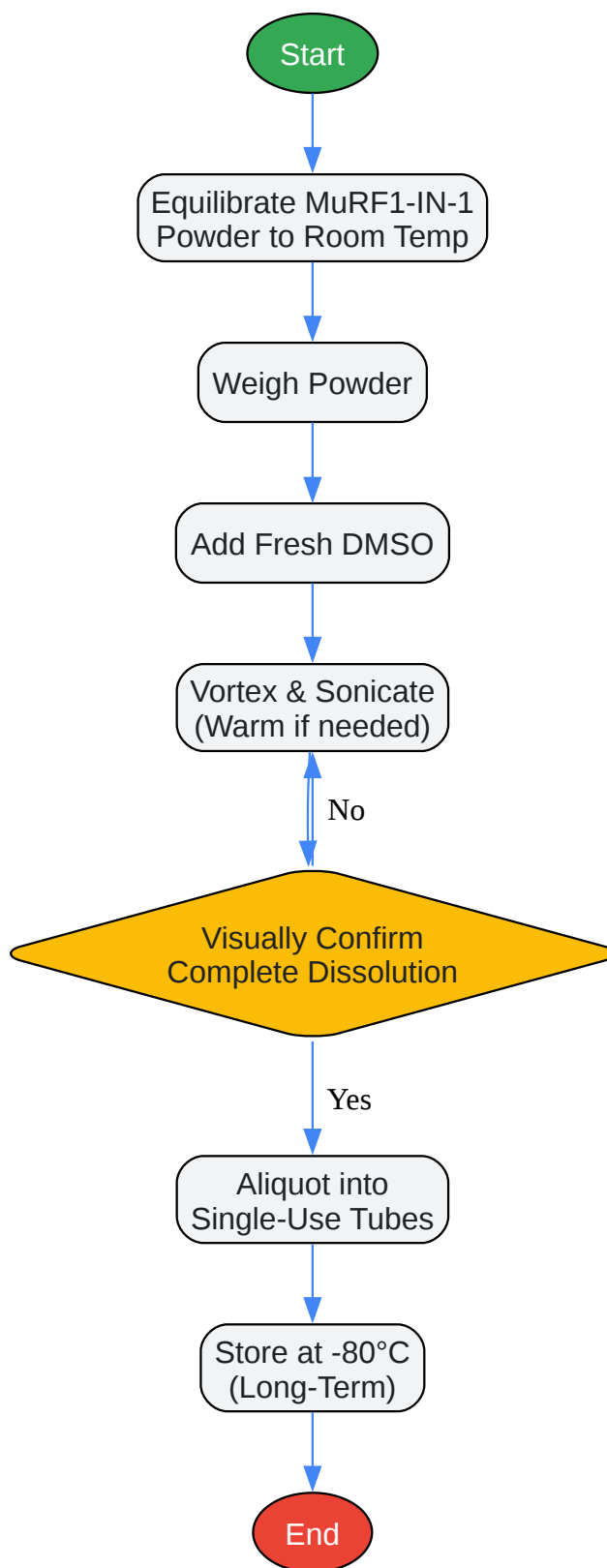


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Caption: MuRF1 signaling pathway leading to muscle atrophy and its inhibition by **MuRF1-IN-1**.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow for preparing a **MuRF1-IN-1** stock solution.



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Caption: Workflow diagram for the preparation and storage of **MuRF1-IN-1** stock solutions.

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